

"triphenylaluminum chemical properties and reactivity"

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Compound of Interest

Compound Name: Aluminum, triphenyl-

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An In-depth Technical Guide to the Chemical Properties and Reactivity of Triphenylaluminum
For Researchers, Scientists, and Drug Development Professionals

Abstract

Triphenylaluminum (TPA), with the chemical formula $C_{18}H_{15}Al$, is a highly reactive organoaluminum compound that serves as a potent Lewis acid and a valuable reagent in organic synthesis and materials science.^{[1][2]} Characterized as a white crystalline solid, its utility is underscored by its extreme sensitivity to air and moisture, necessitating specialized handling procedures under inert atmospheres.^{[1][2][3]} This guide provides a comprehensive overview of the core chemical properties, reactivity, and experimental protocols associated with triphenylaluminum, tailored for professionals in research and development.

Chemical and Physical Properties

Triphenylaluminum's physical properties are fundamental to its handling and application in various chemical processes. The compound is a white crystalline solid, and its thermal behavior has been a subject of some discrepancy in reported literature, likely due to variances in purity and measurement conditions.^{[1][3][4]} It is readily soluble in anhydrous, non-protic organic solvents such as toluene, chloroform, and ethers.^[1] In solution, its structure is highly dependent on the solvent; it exists as a dimer in hydrocarbon solvents, connected by bridging phenyl groups, but forms monomeric complexes in coordinating solvents like tetrahydrofuran (THF).^{[1][5]}

Table 1: Physical and Chemical Properties of Triphenylaluminum

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₁₅ Al	[1][4][6]
Molecular Weight	258.3 g/mol	[1][2][6]
Appearance	White crystalline solid	[1][2][3]
Melting Point	229–232 °C (after sublimation); 237 °C	[1][3][4]
Boiling Point	245 °C (Note: Decomposition may occur)	[1]
Density	0.868 g/mL at 25 °C (as a 1 M solution in dibutyl ether)	[1][3][4]
Flash Point	17 °C (62.6 °F)	[3][4]
Solubility	Soluble in anhydrous organic solvents (dibutyl ether, chloroform, toluene). Insoluble and reacts vigorously with water.	[1]
Enthalpy of Sublimation	41 ± 1 kcal/mol (at 455 K)	[7]
CAS Number	841-76-9	[1][3][4]

Reactivity and Chemical Behavior

The reactivity of triphenylaluminum is dominated by the polarized aluminum-carbon bond and the electron-deficient nature of the aluminum center, which imparts strong Lewis acidity.[1][2]

Reactivity with Air and Water

Triphenylaluminum is extremely reactive with both air and water. It is a pyrophoric compound, meaning it can ignite spontaneously upon exposure to air.[6] This necessitates that all handling and storage be conducted under a dry, inert atmosphere such as nitrogen or argon.[8]

The reaction with water is immediate, vigorous, and highly exothermic, sometimes described as explosive.[8][9] This hydrolysis reaction produces aluminum hydroxide and benzene.[1] This extreme water sensitivity precludes the use of any protic solvents in reactions involving triphenylaluminum.[1]

Lewis Acidity and Complex Formation

As a potent Lewis acid, triphenylaluminum readily accepts electron pairs from donor molecules to form stable complexes.[2] This behavior is crucial for its role in catalysis. For instance, it forms adducts with ethers, amines, and other Lewis bases.[5] In solvents like THF, the formation of a monomeric $\text{AlPh}_3(\text{THF})$ complex enhances its reactivity in certain catalytic applications compared to its dimeric form in non-coordinating solvents.[1]

Role in Organic Synthesis and Polymerization

Triphenylaluminum is a versatile reagent in organic synthesis. It serves as a catalyst for the polymerization of vinyl compounds and facilitates various dehydration and alkylation reactions.[1] It can also act as a strong reducing agent.[3] Its reaction with carbonyl compounds, such as the radical reaction observed with benzophenone, highlights its utility in forming new carbon-carbon bonds.[1]

Experimental Protocols and Methodologies

Due to its hazardous nature, working with triphenylaluminum requires meticulous attention to safety and adherence to established protocols.

Safety and Handling

Caution! Triphenylaluminum is pyrophoric and reacts violently with water.[8] All operations must be performed in a well-maintained, nitrogen-filled glovebox or under a continuous flow of inert gas using Schlenk line techniques.[8]

- **Personal Protective Equipment (PPE):** Wear flame-retardant laboratory coats, chemical-resistant gloves, and safety glasses or a face shield.[4]
- **Inert Atmosphere:** Ensure all glassware is rigorously dried by flaming under vacuum or oven-drying, and the entire apparatus is purged with dry nitrogen or argon before introducing the reagent.[8]

- Storage: Store in a tightly sealed container under an inert atmosphere, away from heat, ignition sources, and moisture.[10]
- Fire Extinguishing: In case of fire, use a Class D fire extinguisher (for combustible metals). DO NOT USE WATER, carbon dioxide, or halogenated extinguishers.[4]

Synthesis of Triphenylaluminum via Transmetalation

A common laboratory-scale synthesis involves the transmetalation reaction between diphenylmercury and aluminum metal.[1][8] The following protocol is adapted from the procedure published in Organic Syntheses.[8]



Materials:

- Aluminum wool (12 g, 0.44 g-atom)
- Diphenylmercury (80 g, 0.23 mole)
- Sodium-dried xylene (340 mL)
- Anhydrous diethyl ether (250 mL)

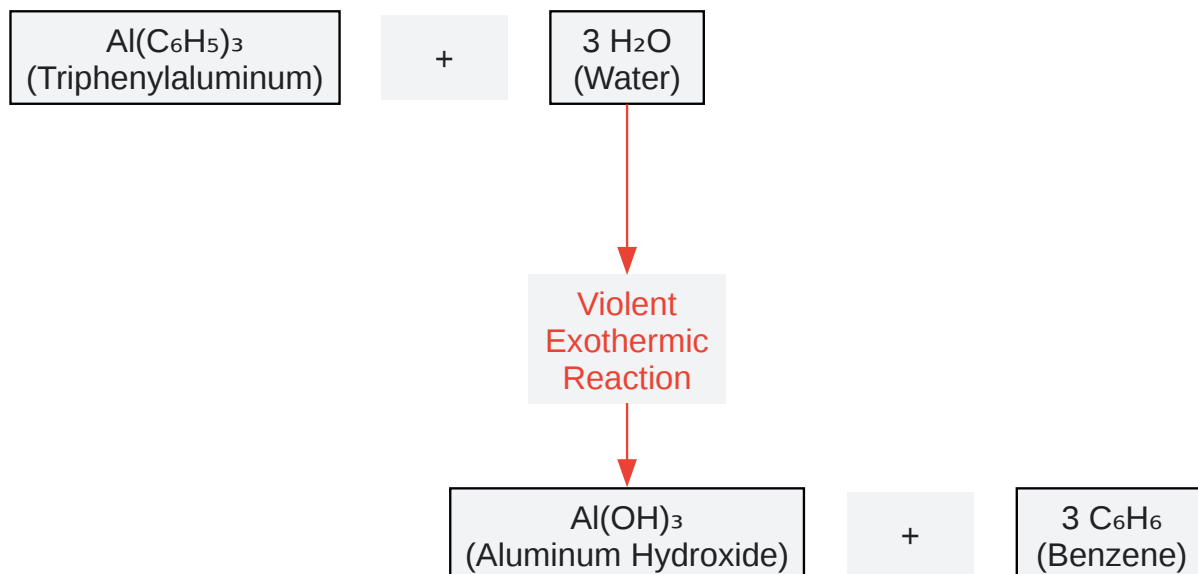
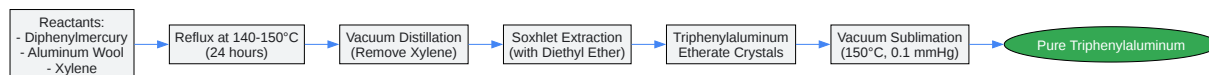
Procedure:

- Apparatus Setup: A 500-mL one-necked flask with a side arm for nitrogen inlet is fitted with a reflux condenser. The entire system is thoroughly dried by flaming under a slow stream of nitrogen.[8]
- Reaction Initiation: Inside a nitrogen-filled glovebox, the flask is charged with aluminum wool and diphenylmercury. Sodium-dried xylene is added, and the flask is re-attached to the condenser.[8]
- Reflux: The reaction mixture is heated in an oil bath maintained at 140–150 °C and allowed to reflux for 24 hours under a positive pressure of nitrogen.[8]

- Solvent Removal: After cooling to room temperature, the xylene is removed by distillation under reduced pressure (20–30 mm Hg).[\[8\]](#)
- Extraction: The remaining solid, containing the product and elemental mercury, is transferred to a Soxhlet extraction thimble inside a glovebox. The product is extracted with anhydrous diethyl ether for 15–20 hours. During this time, white crystals of the triphenylaluminum etherate precipitate in the extraction flask.[\[8\]](#)
- Isolation of Etherate: The ether is decanted, and the crystals are washed with small portions of dry ether. The triphenylaluminum etherate is then dried at 25 °C under reduced pressure.[\[8\]](#)
- Purification (Sublimation): To obtain pure, ether-free triphenylaluminum, the etherate is heated to 150 °C under high vacuum (0.1 mm Hg). The triphenylaluminum sublimes and can be collected on a cold finger or in a cooler part of the apparatus, yielding the final product with a melting point of 229–232 °C.[\[1\]](#)

Visualization of Workflows and Reactions

Diagrams created using Graphviz provide clear visual representations of key processes involving triphenylaluminum.



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